

Application Note: EPI-001 Administration and Dosage in Mouse Models

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Compound of Interest

Compound Name: *Epi 001;epi001*

Cat. No.: *B12818080*

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Abstract & Scientific Rationale

EPI-001 is a first-in-class small molecule inhibitor that targets the N-terminal domain (NTD) of the androgen receptor (AR).[1] Unlike conventional antiandrogens (e.g., enzalutamide, bicalutamide) that target the C-terminal ligand-binding domain (LBD), EPI-001 covalently binds to the Tau-5 region of the NTD. This unique mechanism allows it to block AR transcriptional activity even in the presence of constitutively active AR splice variants (e.g., AR-V7) that lack the LBD—a primary driver of Castration-Resistant Prostate Cancer (CRPC).

This guide provides a standardized, field-validated protocol for the formulation and administration of EPI-001 in murine models. It addresses the compound's specific physicochemical challenges, particularly its hydrophobicity and metabolic instability, to ensure reproducible in vivo data.

Compound Properties & Formulation Strategy

Physicochemical Profile[1]

- Chemical Name: 3-(4-(2-(4-(3-chloro-2-hydroxypropoxy)phenyl)propan-2-yl)phenoxy)propane-1,2-diol

- Class: Bisphenol A Diglycidyl Ether (BADGE) derivative.
- Molecular Weight: 394.89 g/mol .[1]
- Solubility: Poor in water; Soluble in DMSO (>20 mg/mL) and Ethanol.
- Stability: EPI-001 contains a chlorohydrin moiety that can convert to an epoxide in vivo, which is reactive. Fresh preparation of dosing solutions is critical.

Vehicle Selection (The "Senior Scientist" Insight)

EPI-001 is highly hydrophobic. Using 100% DMSO is toxic to mice. A co-solvent system or suspension is required.[2]

- For Intravenous (IV) Injection: We utilize a co-solvent system of DMSO, Tween 80, and Saline to maintain solubility while minimizing hemolysis and phlebitis.
- For Oral Gavage (PO): A suspension in Carboxymethylcellulose (CMC) is preferred for higher dosing volumes and reduced vehicle toxicity over chronic schedules.

Formulation Protocols

Reagent Preparation

- Vehicle A (IV Administration): 5% DMSO / 5% Tween 80 / 90% Sterile Saline (0.9% NaCl).
- Vehicle B (Oral Administration): 0.5% Carboxymethylcellulose (CMC) + 0.1% Tween 80 in ddH₂O.

Protocol: Preparation of 50 mg/kg Dosing Solution (IV)

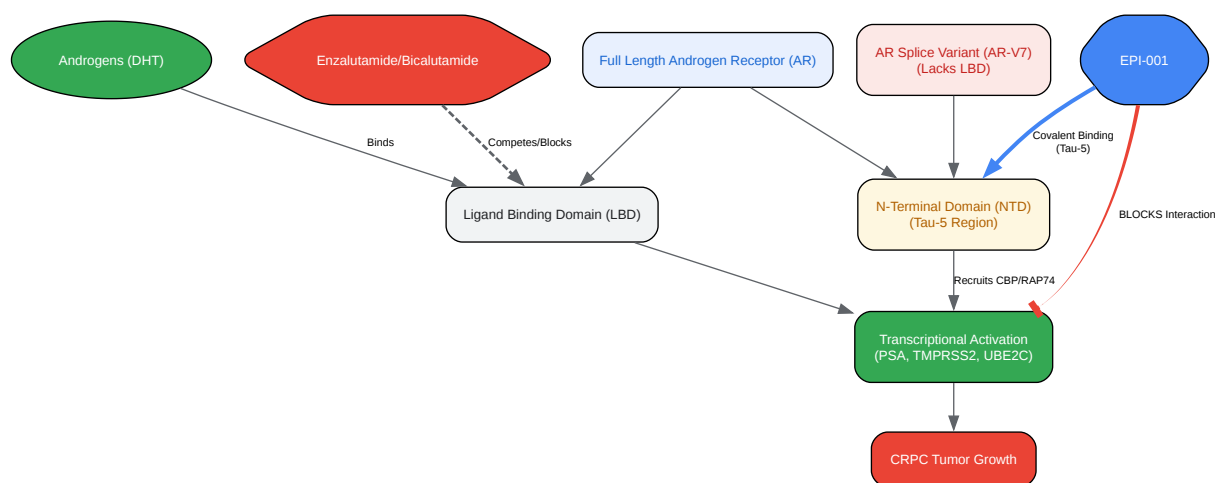
Target Concentration: 5 mg/mL (assuming 10 mL/kg dosing volume).

- Weigh: Accurately weigh 10 mg of EPI-001 powder.
- Dissolve (Stock): Add 100 μ L of 100% sterile DMSO. Vortex vigorously until completely dissolved.[3] Note: Sonicate for 30 seconds if particles persist.
- Add Surfactant: Add 100 μ L of Tween 80 to the DMSO stock. Vortex gently to mix.

- Dilute: Slowly add 1.8 mL of warm (37°C) sterile saline dropwise while vortexing.
 - Critical Step: Adding saline too fast can cause irreversible precipitation. If cloudiness occurs, sonicate immediately.
- Filter: Pass through a 0.22 µm PES syringe filter (optional, but recommended for IV; account for volume loss).

Mechanism of Action & Experimental Logic

The following diagram illustrates the unique intervention point of EPI-001 compared to standard therapies.



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Figure 1: Mechanism of Action.[1][4][5][6][7][8][9] EPI-001 bypasses the LBD resistance mechanism by targeting the NTD directly.

In Vivo Administration Protocols

Dosage Standards

Parameter	Standard Protocol	High Dose / Resistant Models
Dose	50 mg/kg	80 - 100 mg/kg
Route	Intravenous (IV) or Oral (PO)	Oral Gavage (PO)
Frequency	Once Daily (QD)	Once Daily (QD)
Duration	14 - 21 Days	Up to 28 Days
Volume	10 mL/kg (e.g., 200 μ L for 20g mouse)	10 mL/kg

Note: 50 mg/kg is the established efficacious dose for LNCaP xenografts (Andersen et al., 2010).

Workflow Diagram



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Figure 2: Daily Experimental Workflow.

Detailed Step-by-Step Procedure

Protocol A: Intravenous Injection (Tail Vein)

Best for: Initial pharmacokinetic (PK) studies or short-term efficacy (7-14 days).

- Warm the Mice: Place mice in a heating chamber or under a heat lamp for 5-10 minutes to dilate tail veins.
- Load Syringe: Draw up the specific volume (e.g., 200 μ L) of the 5% DMSO/Tween/Saline formulation into a 1mL syringe with a 27G or 29G needle. Ensure no air bubbles.

- Restrain: Place mouse in a restrainer.
- Inject: Clean tail with alcohol. Insert needle bevel-up into the lateral tail vein.
 - Check: A proper IV injection will show the vein clearing (becoming transparent) as the fluid enters. If a "bleb" (bump) forms, you are subcutaneous (SC)—stop immediately.
- Hemostasis: Apply gentle pressure to the injection site for 30 seconds to stop bleeding.

Protocol B: Oral Gavage

Best for: Long-term efficacy studies (>14 days) and minimizing stress.

- Formulation: Use the CMC/Tween suspension. Ensure the suspension is uniform; vortex immediately before drawing into the syringe.
- Load Syringe: Use a 1mL syringe with a standard gavage needle (20G or 22G bulb-tipped).
- Restrain: Scruff the mouse firmly to immobilize the head and straighten the esophagus.
- Insert: Gently pass the gavage needle along the roof of the mouth and down the esophagus. Do not force.
- Dispense: Depress plunger smoothly.
- Return: Return mouse to cage and monitor for 5 minutes (signs of aspiration: gasping, blue extremities).

Troubleshooting & Critical Control Points

Issue	Probable Cause	Corrective Action
Precipitation in Syringe	Saline added too quickly to DMSO stock.	Add saline dropwise to the DMSO/Tween mix while vortexing. Keep solution warm (37°C).
Tail Necrosis (IV)	Extravasation of DMSO vehicle.	Ensure needle is fully in the vein. If SC injection occurs, stop. Do not inject >10% DMSO IV.
Weight Loss (>15%)	Drug toxicity or Vehicle intolerance.	Switch to Oral Gavage with CMC vehicle. Provide gel food/hydration support.
Inconsistent Tumor Data	Drug instability (Epoxide formation).	Prepare fresh daily. Do not store formulated EPI-001 solution overnight.

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